

Proper Disposal Procedures for Heptacosane, 14-bromo-

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Compound of Interest

Compound Name: Heptacosane, 14-bromo-

Cat. No.: B15460390

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Disclaimer: This document provides guidance on the proper disposal of **Heptacosane, 14-bromo-**. It is intended for use by trained professionals in a laboratory setting. Always consult your institution's specific safety protocols and the Safety Data Sheet (SDS) for the most accurate and up-to-date information. In the absence of a specific SDS for **Heptacosane, 14-bromo-**, this guidance is based on the properties of similar long-chain bromoalkanes.

Proper disposal of halogenated hydrocarbons such as **Heptacosane, 14-bromo-** is crucial to ensure laboratory safety and environmental protection. Brominated organic compounds should never be disposed of down the drain or in regular trash.^[1] They must be segregated as halogenated organic waste and handled by a licensed hazardous waste disposal service.^{[1][2]}

Key Safety and Handling Information

When handling **Heptacosane, 14-bromo-**, appropriate Personal Protective Equipment (PPE) is essential. This includes, at a minimum, a lab coat, chemical-resistant gloves (such as nitrile rubber), and chemical splash goggles.^[3] All handling of this compound, especially when generating dust or aerosols, should be conducted in a certified laboratory chemical fume hood to prevent inhalation.^[3]

Quantitative Data for Analogous Long-Chain Bromoalkanes

Since specific data for **Heptacosane, 14-bromo-** is not readily available, the following table summarizes the properties of similar long-chain bromoalkanes, 1-Bromodecane and 1-

Bromododecane, to provide an indication of the expected physical and chemical characteristics.

Property	1-Bromodecane	1-Bromododecane
CAS Number	112-29-8	143-15-7
Molecular Formula	C ₁₀ H ₂₁ Br	C ₁₂ H ₂₅ Br
Appearance	Light yellow liquid	Clear liquid
Odor	Odorless	Odorless
Melting Point	-29.6 °C / -21.3 °F	-11 - -9 °C / 12.2 - 15.8 °F
Boiling Point	238 °C / 460.4 °F @ 760 mmHg	134 - 135 °C / 273.2 - 275 °F
Flash Point	94 °C / 201.2 °F	110 °C / 230 °F
Specific Gravity	1.060	1.030

Source: Fisher Scientific SDS for 1-Bromodecane and 1-Bromododecane.[\[4\]](#)[\[5\]](#)

Experimental Protocol: Laboratory Disposal of Heptacosane, 14-bromo-

This protocol outlines the step-by-step procedure for the safe disposal of **Heptacosane, 14-bromo-** from a laboratory setting.

1. Waste Identification and Segregation:

- Identify **Heptacosane, 14-bromo-** waste, including pure compound, contaminated labware (e.g., weighing boats, spatulas), and contaminated consumables (e.g., gloves, absorbent pads).
- Designate this waste as "Halogenated Organic Waste."[\[1\]](#) Do not mix with non-halogenated organic waste, aqueous waste, or general laboratory trash.

2. Waste Collection:

- Obtain a designated hazardous waste container that is compatible with halogenated organic compounds. The container must be in good condition, leak-proof, and have a secure, tight-fitting lid.
- For solid waste such as **Heptacosane, 14-bromo-** powder or contaminated solids, use a clearly labeled, sealable bag or a wide-mouthed solid waste container.
- If dealing with a solution of **Heptacosane, 14-bromo-** in a solvent, collect it in a designated "Halogenated Organic Liquid Waste" container.

3. Labeling of Waste Container:

- As soon as the first particle of waste is added, affix a "Hazardous Waste" label to the container.
- Clearly write the full chemical name: "**Heptacosane, 14-bromo-**". Avoid using abbreviations or chemical formulas.
- List all components and their approximate percentages if it is a mixed waste stream.
- Indicate the hazards associated with the waste (e.g., "Toxic," "Irritant").

4. Storage of Waste Container:

- Store the waste container in a designated satellite accumulation area within the laboratory.
- The container must be kept closed at all times, except when adding waste.
- Ensure the storage area is well-ventilated, such as within a fume hood or a ventilated cabinet.
- Store away from incompatible materials like strong oxidizing agents and bases.[\[4\]](#)[\[5\]](#)

5. Request for Waste Pickup:

- When the waste container is nearly full (do not overfill) or when the experiment is complete, arrange for a waste pickup through your institution's Environmental Health and Safety (EHS) department.

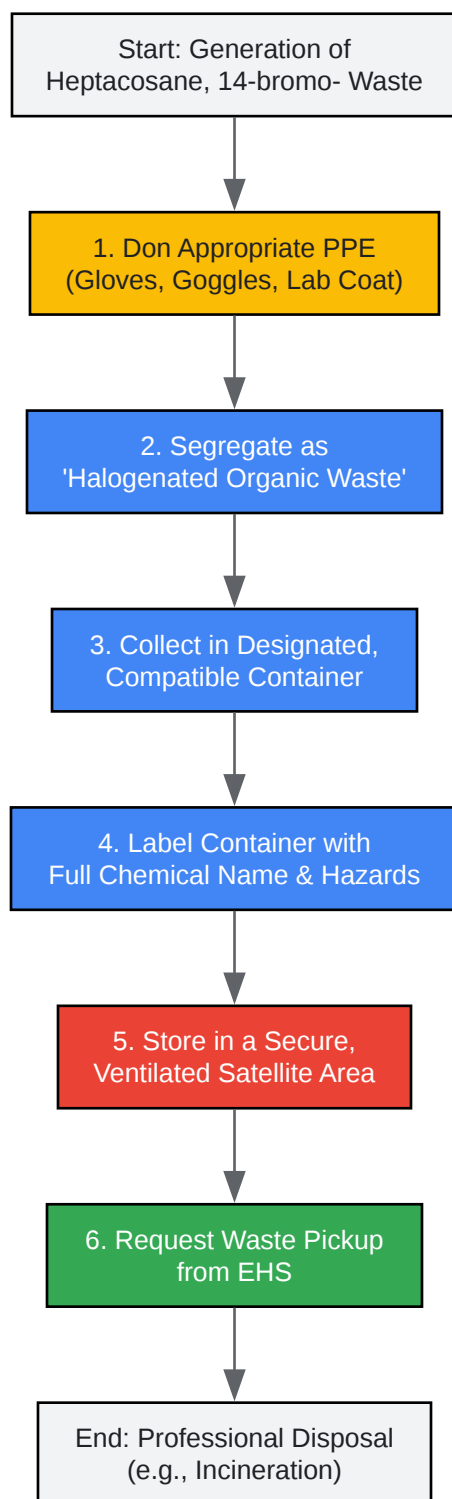
- Follow your institution's specific procedures for requesting a hazardous waste pickup. This may involve an online form or a direct call to the EHS office.

6. Decontamination of Work Area:

- After handling and disposing of the waste, decontaminate the work area (e.g., benchtop, fume hood sash) with an appropriate cleaning agent.
- Dispose of any cleaning materials (e.g., wipes, absorbent pads) as "Halogenated Organic Waste."

Disposal Workflow for Heptacosane, 14-bromo-

The following diagram illustrates the logical workflow for the proper disposal of **Heptacosane, 14-bromo-**.



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Caption: Disposal workflow for **Heptacosane, 14-bromo-**.

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References

- 1. Disposing of haloalkane | UK Science Technician Community [community.preproom.org]
- 2. idealresponse.co.uk [idealresponse.co.uk]
- 3. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
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